Initial Investigations into LEWATIT TP-214 Metal Uptake: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*LEWATIT TP-214*
CAS No.:	*109945-55-3*
Cat. No.:	*B1166751*

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This technical guide provides an in-depth overview of the initial investigations into the metal uptake capabilities of LEWATIT® MonoPlus TP 214, a macroporous chelating ion-exchange resin. This document summarizes key performance data, details experimental protocols for evaluating metal uptake, and visualizes the underlying processes and experimental workflows.

Introduction to LEWATIT® MonoPlus TP 214

LEWATIT® MonoPlus TP 214 is a specialized ion exchange resin characterized by its macroporous structure based on a styrene-divinylbenzene copolymer. The key functional components of this resin are its chelating thiourea groups, which exhibit a high selectivity for mercury and precious metals.[1] Its monodisperse bead size contributes to its mechanical and osmotic stability, leading to superior kinetics and high utilization of its capacity.[1]

The resin demonstrates a strong affinity for a range of divalent and multivalent cations. The general selectivity series from neutral solutions, in decreasing order of affinity, is as follows:

$Hg^{2+} > Ag^{+} > Au^{+/3+} > Pt^{2+/4+} > Cu^{2+} > Pb^{2+/4+} > Bi^{2+} > Sn^{2+} > Zn^{2+} > Cd^{2+} > Ni^{2+}$[1]

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Quantitative Metal Uptake Data

The following tables summarize the available quantitative data on the metal uptake capacity of LEWATIT® MonoPlus TP 214 under various experimental conditions.

Table 1: Maximum Adsorption Capacities for Various Metals

Metal Ion	Maximum Adsorption Capacity	Experimental Conditions	Source
Mercury (Hg^{2+})	Up to 100 g/L of resin	Not specified	[1]
Mercury (Hg^{2+})	456 mg/g	Not specified	[2]
Gold (Au^{3+})	109.6 mg/g	pH = 6.1, T = 20°C, Contact time = 60 min	
Palladium (Pd^{2+})	20 mg/g	Optimized batch process	
Lanthanum (La^{3+})	38.46 mg/g	pH ≈ 5.1, Room Temperature	
Cadmium (Cd^{2+})	81.75 mg/g	Optimum batch conditions	
Platinum (Pt^{4+})	33.22 mg/g	T = 25°C	
Nickel (Ni^{2+})	171 mg/g (for Lewatit MonoPlus SP 112)	pH = 6.0, T = 298 K	[3][4]

Note: Data for Nickel (Ni^{2+}) is for a different, though related, Lewatit resin (MonoPlus SP 112) and is included for comparative purposes. The selectivity series indicates a lower affinity of TP 214 for Nickel.

Table 2: Influence of pH on Metal Uptake

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Metal Ion	Optimal pH Range	Observations	Source
Lanthanum (La^{3+})	~5.1	Percentage removal increases with increasing pH up to this point.	
Palladium (Pd^{2+})	4.0	Better performance observed at pH 4.0 compared to pH 7.5.	
Cadmium (Cd^{2+})	> 6.0	Extraction yield increases with increasing pH.	
Nickel (Ni^{2+})	6.0 (for Lewatit MonoPlus SP 112)	Maximum efficiency for sorption observed at this pH.	[3][4]

Table 3: Influence of Contact Time on Metal Uptake

Metal Ion	Equilibrium Time	Observations	Source
Palladium (Pd^{2+})	40 minutes (at 60°C, pH 4.0)	Reached almost 100% recovery.	
Nickel (Ni^{2+})	~90 minutes (for Lewatit MonoPlus SP 112)	80% of sorption occurred within the first 30 minutes.	[3][4]

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment of resin performance. The following sections outline standardized protocols for batch and column experiments for investigating the metal uptake of LEWATIT® MonoPlus TP 214.

Batch Adsorption Experiments

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Batch experiments are well-suited for initial screening and for determining equilibrium and kinetic parameters.

Materials and Reagents:

- LEWATIT® MonoPlus TP 214 resin
- Stock solutions of the target metal ions (e.g., 1000 mg/L)
- Deionized water
- pH adjustment solutions (e.g., 0.1 M HCl, 0.1 M NaOH)
- Erlenmeyer flasks or beakers
- Shaker or magnetic stirrer
- Filtration apparatus (e.g., filter paper, syringe filters)
- Analytical instrument for metal concentration measurement (e.g., AAS, ICP-MS)

Procedure:

- Resin Preparation:
  - If necessary, pre-condition the resin by washing with deionized water to remove any impurities.[5]
  - The moisture content of the resin can be determined by drying a sample at 105°C until a constant weight is achieved.[5] For subsequent experiments, a known mass of the wet resin can be used, with calculations based on the dry weight.
- Preparation of Working Solutions:
  - Prepare a series of working solutions of the desired metal concentrations by diluting the stock solution with deionized water.
- Batch Adsorption Test:

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- Place a known amount of the pre-conditioned resin (e.g., 10 mL) into a series of Erlenmeyer flasks.[6]
- Add a specified volume of the metal working solution to each flask.
- Adjust the initial pH of the solutions to the desired values using the pH adjustment solutions.
- Place the flasks on a shaker or stirrer and agitate at a constant speed for a predetermined contact time (e.g., 0.5 - 2 hours for initial screening).[6] Avoid vigorous stirring that could damage the resin beads.[6]

- Sample Analysis:
  - After the specified contact time, separate the resin from the solution by filtration.[6]
  - Analyze the filtrate for the final metal concentration using a suitable analytical technique.
- Data Calculation:
  - The amount of metal adsorbed per unit mass of resin at equilibrium, q_e (mg/g), can be calculated using the following equation: $q_e = (C_0 - C_e) * V / m$ Where:
    - C_0 = Initial metal concentration (mg/L)
    - C_e = Equilibrium metal concentration (mg/L)
    - V = Volume of the solution (L)
    - m = Mass of the dry resin (g)

To study the effect of different parameters:

- pH: Vary the initial pH of the solutions while keeping other parameters constant.
- Contact Time (Kinetics): Take samples at different time intervals until equilibrium is reached.
- Initial Concentration (Isotherms): Use different initial metal concentrations while keeping other parameters constant.

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- Temperature: Conduct the experiments at different constant temperatures.

Column Experiments

Column studies are essential for evaluating the performance of the resin under dynamic flow conditions, which is more representative of industrial applications.

Materials and Reagents:

- LEWATIT® MonoPlus TP 214 resin
- Glass column with appropriate fittings
- Peristaltic pump
- Stock solution of the target metal ion
- Deionized water
- Fraction collector (optional)
- Analytical instrument for metal concentration measurement

Procedure:

- Column Packing:
  - Pack a known amount of the pre-conditioned resin into the glass column to achieve a desired bed height.[7]
  - Ensure uniform packing to avoid channeling. Add glass wool at the bottom and top of the resin bed to improve flow distribution.[7]
- Column Operation:
  - Pump the metal solution through the column at a constant flow rate.[7] The flow rate is often expressed as space velocity (SV), which is the volume of liquid passed per volume of resin per hour.

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- Collect effluent samples at regular time intervals.

- Sample Analysis:
  - Analyze the collected effluent samples for the metal concentration.

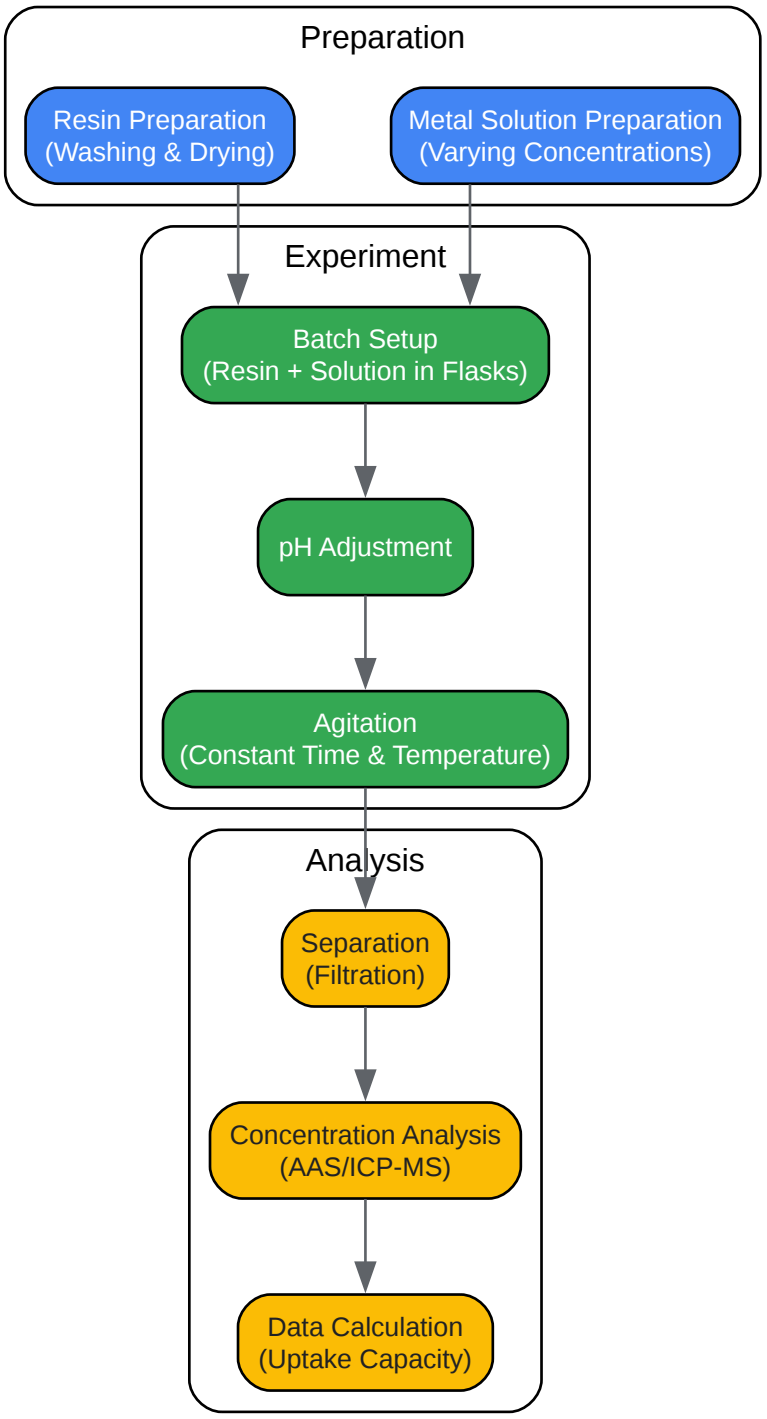
- Breakthrough Curve:
  - Plot the normalized effluent concentration (C/C_0) against time or bed volumes to obtain the breakthrough curve. The breakthrough point is typically defined as the point where the effluent concentration reaches a certain percentage of the influent concentration (e.g., 5% or 10%).

- Regeneration (if applicable):
  - Once the resin is exhausted (saturated with the metal), it can be regenerated by passing a suitable regenerant solution through the column to elute the adsorbed metal ions.[8] However, for LEWATIT® MonoPlus TP 214, conventional regeneration is not recommended; incineration is suggested for the recovery of precious metals or disposal of mercury.[1]

Visualizations

The following diagrams illustrate the experimental workflows and the logical relationships of factors influencing metal uptake.

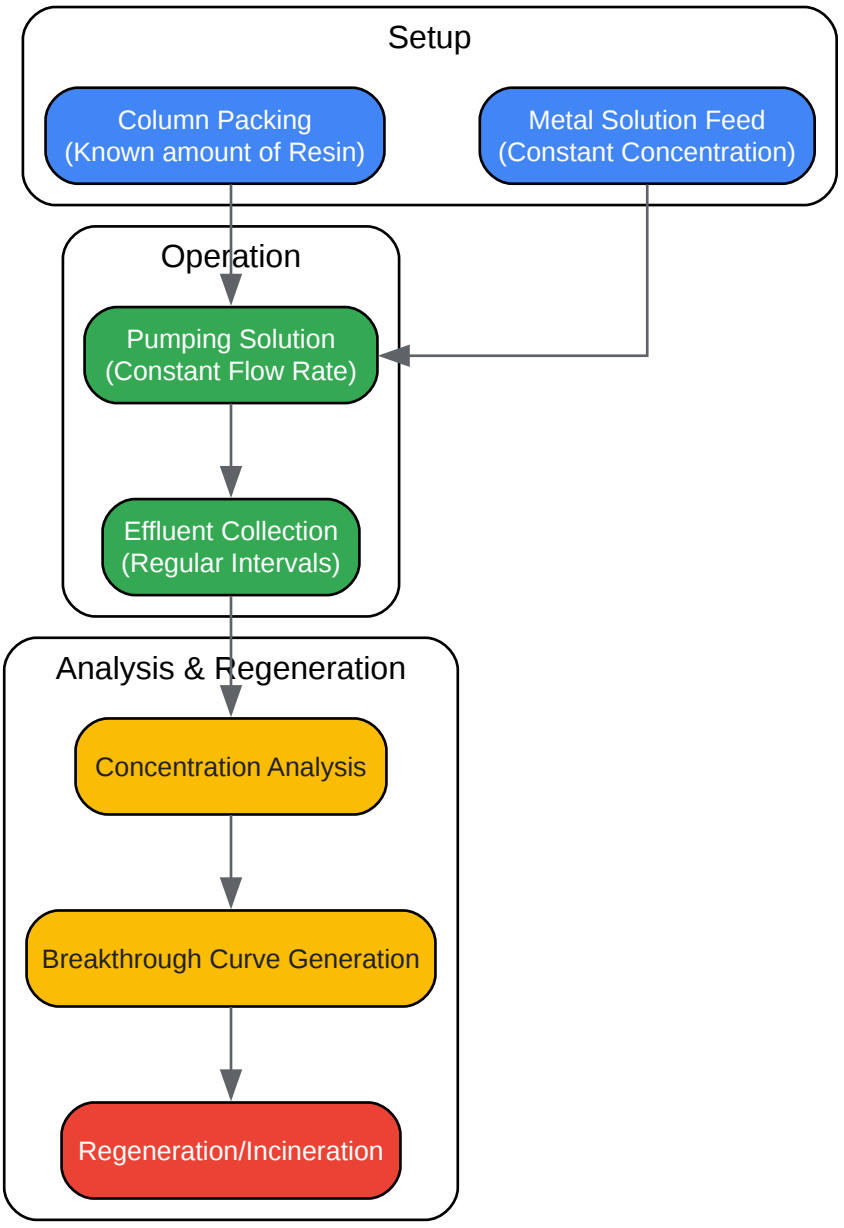
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Batch Experiment Workflow Diagram

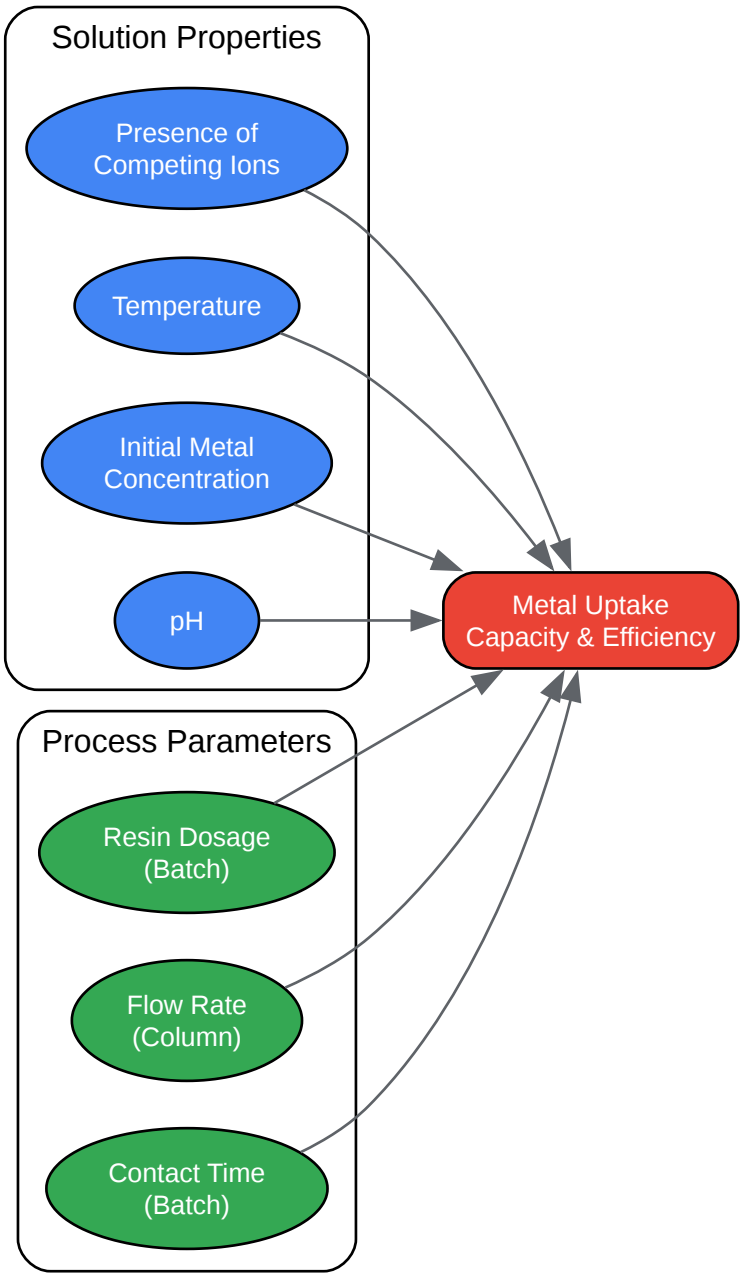
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Column Experiment Workflow Diagram

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Factors Affecting Metal Uptake

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References

- 1. LEWATIT® MonoPlus TP 214 [lanxess.com]
- 2. researchgate.net [researchgate.net]
- 3. Sorption of Ni(II) ions from aqueous solution by Lewatit cation-exchange resin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. pnnl.gov [pnnl.gov]
- 6. diaion.com [diaion.com]
- 7. asianpubs.org [asianpubs.org]
- 8. purewaterent.net [purewaterent.net]

- To cite this document: BenchChem. [Initial Investigations into LEWATIT TP-214 Metal Uptake: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1166751/docs#initial-investigations-into-lewatit-tp-214-metal-uptake-a-technical-guide]

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